Introduction: A Strategic Intermediate in Modern Drug Discovery

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Compound of Interest

Compound Name:	*1-Boc-4-(1-oxo-indan-5-YL)-piperazine*
CAS No.:	*954240-38-1*
Cat. No.:	*B1390764*

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1-Boc-4-(1-oxo-indan-5-YL)-piperazine, also identified as tert-butyl 4-(1-oxo-2,3-dihydro-1H-inden-5-yl)piperazine-1-carboxylate, is a key heterocyclic building block in medicinal chemistry. Its molecular architecture is a composite of three critical pharmacophores: a piperazine ring, a lipophilic tert-butoxycarbonyl (Boc) protecting group, and an indanone moiety. This unique combination makes it a valuable intermediate for the synthesis of complex molecules targeting a range of biological pathways. The piperazine scaffold is a privileged structure found in numerous approved drugs, prized for its ability to modulate aqueous solubility and engage in multiple hydrogen bonding interactions.

The strategic placement of the Boc group on one of the piperazine nitrogens is a cornerstone of its synthetic utility. This protection scheme allows for selective functionalization at the free secondary amine, providing a reliable handle for subsequent chemical transformations. The indanone portion of the molecule offers a rigid, aromatic system that can be further modified or used to orient the molecule within a target's binding pocket.

This guide provides a comprehensive overview of the core physical and chemical characteristics of this compound, offering field-proven insights and validated protocols for its

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analysis. The information herein is designed to empower researchers, scientists, and drug development professionals to effectively utilize this intermediate in their synthetic campaigns.

Chemical Identity and Core Properties

Precise identification is the foundation of any chemical workflow. The compound is unambiguously defined by the following identifiers and properties.

Property	Value	Source
IUPAC Name	tert-butyl 4-(1-oxo-2,3-dihydro-1H-inden-5-yl)piperazine-1-carboxylate	
CAS Number	464041-01-4 (or 954240-38-1)	[1]
Molecular Formula	$C_{18}H_{24}N_2O_3$	[2]
Molecular Weight	316.40 g/mol	
Appearance	Typically an off-white to yellow solid	Inferred from related compounds

Physicochemical Characteristics: A Tabulated Summary

While comprehensive experimental data for this specific molecule is not widely published, we can infer its properties based on its structural components, particularly the well-characterized N-Boc-piperazine precursor. The addition of the indanone moiety will increase molecular weight and rigidity, generally leading to a higher melting point and altered solubility compared to the parent piperazine.

Table 1: Key Physicochemical Data for the N-Boc-Piperazine Scaffold

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Property	Value	Reference
Melting Point	43-47 °C	[3][4][5][6]
Boiling Point	258 °C at 760 mmHg	[7]
Density	1.03 g/cm³	[7]
Flash Point	113 °C (closed cup)	[4][6]
Solubility	Soluble in common organic solvents such as dichloromethane, ethanol, methanol, ethyl acetate, and DMSO.	[3][5]
pKa	8.45 ± 0.10 (Predicted)	[5]

Expert Insights: The solid form of **1-Boc-4-(1-oxo-indan-5-YL)-piperazine** simplifies handling and weighing operations compared to liquid or oil-based reagents. Its predicted solubility in a range of organic solvents provides flexibility in selecting appropriate systems for reaction, extraction, and chromatographic purification. The basicity of the unprotected piperazine nitrogen (predicted pKa ~8.45) is a key consideration for reaction conditions and purification strategies, such as acid-based extractions.

Analytical Characterization: A Multi-Technique Approach

Confirming the identity and purity of **1-Boc-4-(1-oxo-indan-5-YL)-piperazine** is paramount. A combination of spectroscopic and chromatographic techniques provides a self-validating system for quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structural confirmation.

- ^{1}H NMR: The proton spectrum will show characteristic signals for each part of the molecule. Key expected resonances include:

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- A singlet at ~1.4-1.5 ppm, integrating to 9H, corresponding to the tert-butyl protons of the Boc group.
- Multiple multiplets in the ~2.5-3.8 ppm region corresponding to the protons of the piperazine ring and the two methylene groups of the indanone moiety.
- Aromatic protons on the indanone ring, appearing as doublets and multiplets in the ~6.8-7.8 ppm region.

- ^{13}C NMR: The carbon spectrum will corroborate the structure with signals for the carbonyl carbons (one ketone, one carbamate), the quaternary carbon of the Boc group, aliphatic carbons of the piperazine and indanone rings, and the aromatic carbons.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. Using electrospray ionization (ESI) in positive mode, the primary expected ion would be the protonated molecule $[M+H]^+$ at an m/z corresponding to the molecular weight plus a proton.

High-Performance Liquid Chromatography (HPLC)

HPLC with UV detection is the standard method for assessing the purity of this compound. The indanone moiety contains a strong chromophore, making UV detection highly effective.

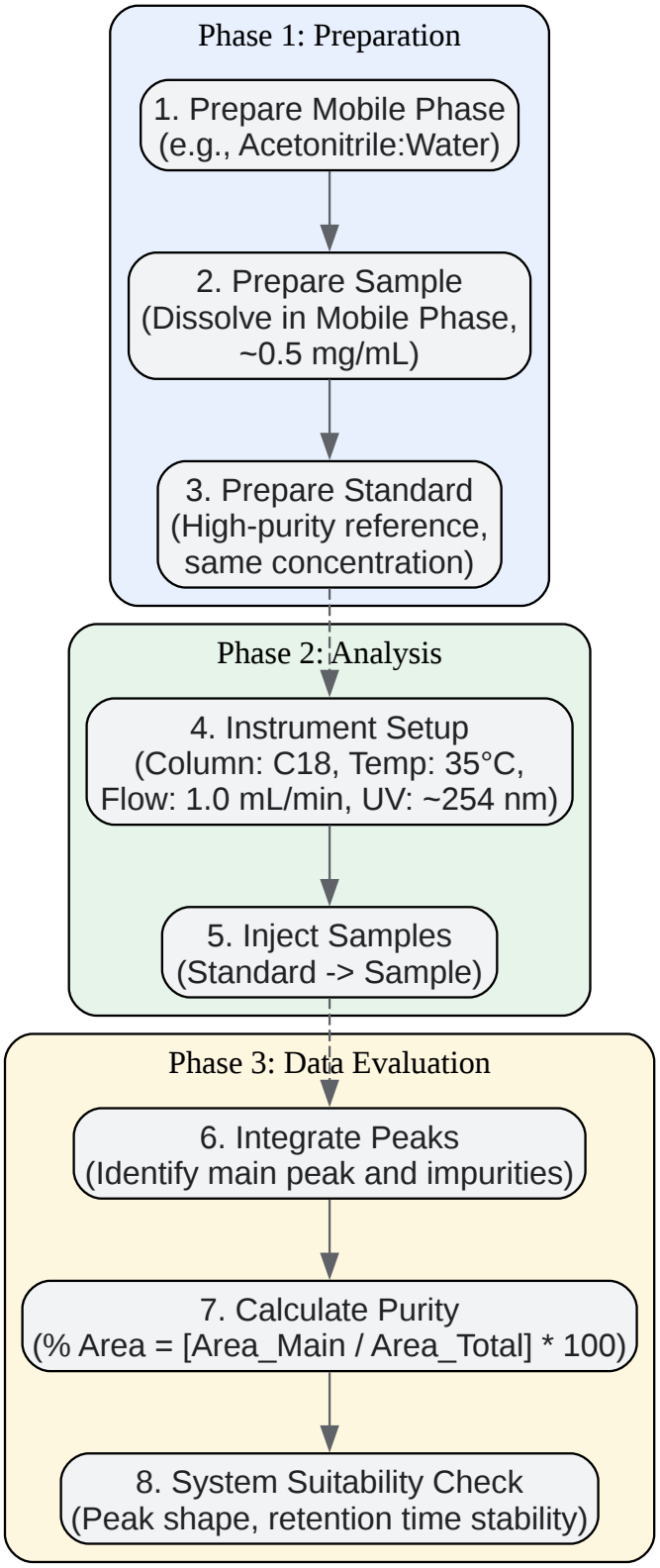
Experimental Protocols: From Theory to Practice

The following protocols are designed as self-validating systems, incorporating internal checks to ensure data integrity.

Workflow for Purity Determination by HPLC-UV

This workflow outlines the necessary steps to develop a robust method for quantifying the purity of **1-Boc-4-(1-oxo-indan-5-YL)-piperazine**.

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Caption: HPLC-UV workflow for purity analysis.

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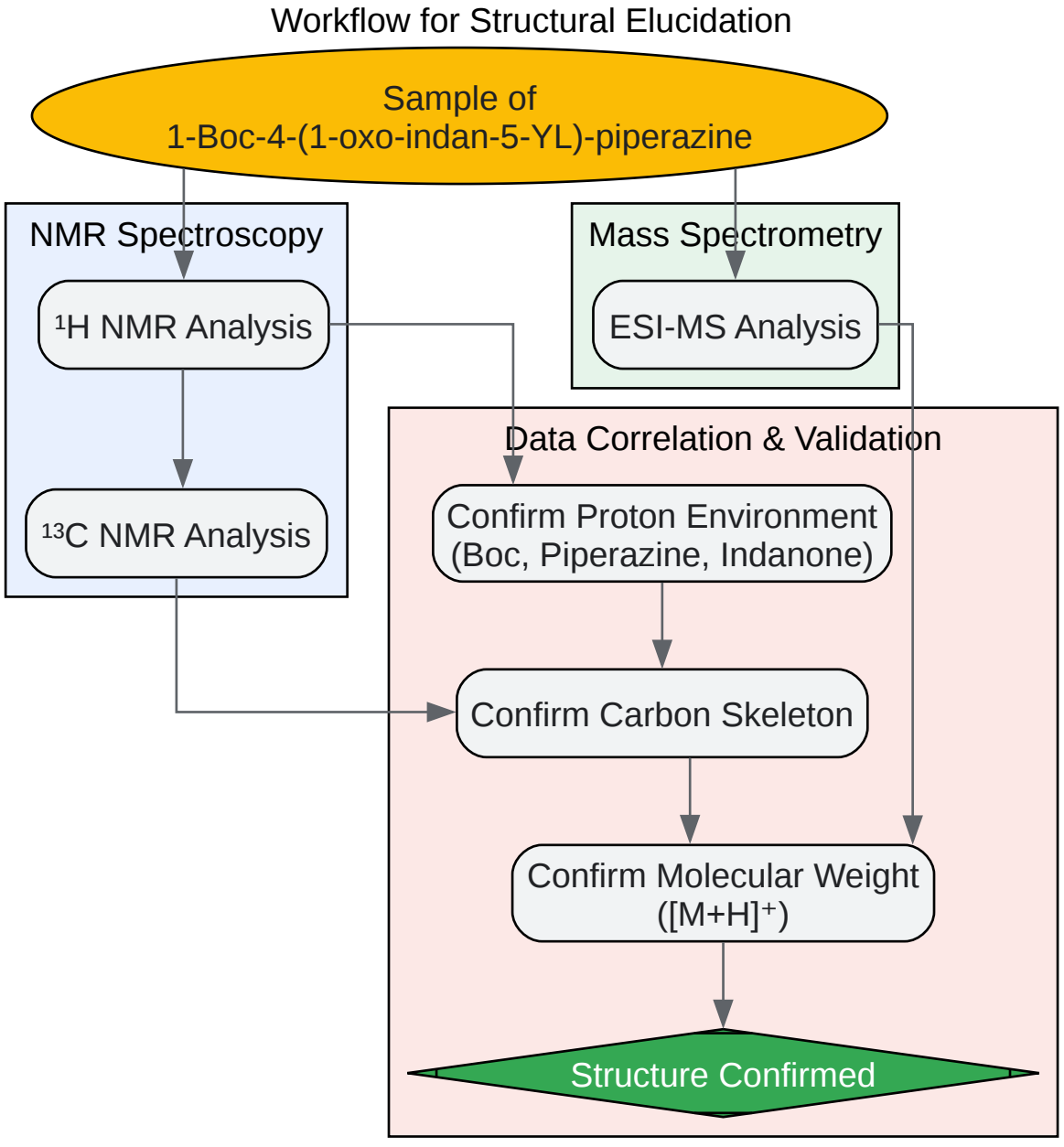
Detailed Step-by-Step Protocol:

- Instrumentation: Utilize an HPLC system equipped with a UV detector. A reverse-phase C18 column (e.g., 250 x 4.6 mm, 5µm) is a suitable starting point.[8]
- Chromatographic Conditions:
  - Mobile Phase: A gradient of acetonitrile and water is typically effective. Start with an isocratic method (e.g., 60:40 Acetonitrile:Water) and optimize as needed.
  - Flow Rate: 1.0 mL/min.[8]
  - Column Temperature: 35°C to ensure reproducible retention times.[8]
  - Detection Wavelength: The indanone chromophore should have strong absorbance around 254 nm. A photodiode array (PDA) detector can be used to determine the optimal wavelength.
  - Injection Volume: 10 µL.[8]
- Sample Preparation:
  - Accurately weigh approximately 5 mg of the compound into a 10 mL volumetric flask.
  - Dissolve and dilute to the mark with the mobile phase or a compatible solvent like acetonitrile. This creates a ~0.5 mg/mL solution.
- Analysis and Validation:
  - Inject a blank (mobile phase) to ensure the system is clean.
  - Inject the sample solution.
  - Causality Check: The primary peak should be sharp and symmetrical. The presence of multiple peaks indicates impurities. The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks. A purity level >95% is common for research-grade intermediates.[9]

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Workflow for Structural Confirmation

This logical diagram illustrates the synergistic use of NMR and MS to confirm the compound's identity.



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Caption: Synergistic workflow for structural confirmation.

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Handling, Storage, and Safety

- Handling: As with any fine chemical, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.[6] The compound may cause skin and eye irritation.[4]

- Storage: For long-term stability, the compound should be stored in a tightly sealed container in a cool, dry place, away from light and moisture.[9] Refrigeration (2-8°C) is recommended.[5]

- Stability: The Boc protecting group is sensitive to strong acids and can be cleaved. Therefore, the compound should be stored away from acidic environments to prevent degradation.

Conclusion

1-Boc-4-(1-oxo-indan-5-YL)-piperazine is a well-defined chemical intermediate whose physical characteristics make it amenable to a wide array of synthetic applications. Its solid nature, solubility in common organic solvents, and strong UV chromophore facilitate its handling, reaction monitoring, and purification. By employing the multi-technique analytical workflows described in this guide—combining NMR for structural elucidation, MS for molecular weight confirmation, and HPLC-UV for purity assessment—researchers can confidently integrate this valuable building block into their drug discovery programs, ensuring the integrity and quality of their synthesized target molecules.

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